

"Tetrakis(4-bromophenyl)methane molecular formula and weight"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrakis(4-bromophenyl)methane*

Cat. No.: *B171993*

[Get Quote](#)

In-Depth Technical Guide: Tetrakis(4-bromophenyl)methane

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Tetrakis(4-bromophenyl)methane**, a compound relevant in the fields of advanced materials and polymer science.

Core Chemical Properties

Tetrakis(4-bromophenyl)methane is a chemical compound with a unique structure featuring four bromophenyl groups attached to a central methane carbon.^[1] This structure makes it a valuable intermediate in the synthesis of high-performance polymers and novel electroactive materials.^[1]

Below is a summary of its key molecular data:

Property	Value
Molecular Formula	C ₂₅ H ₁₆ Br ₄ [2] [3] [4]
Molecular Weight	Approximately 636.0 g/mol [2] [3] [4] [5]
CAS Number	105309-59-9
Appearance	White to light yellow or light orange powder/crystal [4]

Applications in Research and Development

The distinct structure of **Tetrakis(4-bromophenyl)methane** lends itself to complex polymerization reactions.[\[1\]](#) It is particularly noted for its role in the creation of:

- Porous Aromatic Frameworks (PAFs)[\[1\]](#)
- Copolymerized Porous Organic Frameworks (C-POFs)[\[1\]](#)

These materials are valued for their high surface areas, excellent stability, and significant adsorption properties, making them suitable for applications in gas storage, separation technologies, and catalysis.[\[1\]](#) Additionally, its high thermal stability is a key advantage for materials used in extreme temperature environments, such as in the aerospace, automotive, and electronics industries.[\[1\]](#) Research has also explored the modification of **Tetrakis(4-bromophenyl)methane** for the development of electroactive materials for use in organic electronics.[\[1\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [\[nbinno.com\]](#)

- 2. Tetrakis(4-bromophenyl)methane | C₂₅H₁₆Br₄ | CID 11250692 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. materials.alfachemic.com [materials.alfachemic.com]
- 4. Tetrakis(4-bromophenyl)methane | CymitQuimica [cymitquimica.com]
- 5. Tetrakis(4-bromophenyl)methane - SIKÉMIA [sikemia.com]
- To cite this document: BenchChem. ["Tetrakis(4-bromophenyl)methane molecular formula and weight"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b171993#tetrakis-4-bromophenyl-methane-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com